

A Comprehensive Technical Guide to the Safe Handling of Fmoc-Gly-Gly-OSU

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Compound of Interest

Compound Name: Fmoc-Gly-Gly-OSU

Cat. No.: B12397044

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for N-(9-fluorenylmethoxycarbonyl)-glycylglycine-N-hydroxysuccinimide ester (**Fmoc-Gly-Gly-OSU**). Due to the limited availability of a specific Safety Data Sheet (SDS) for **Fmoc-Gly-Gly-OSU**, this document incorporates safety data from the closely related and structurally similar compound, Fmoc-Gly-OSU. This information is intended to provide a robust safety framework for laboratory personnel.

Section 1: Compound Identification and Properties

Fmoc-Gly-Gly-OSU is a dipeptide derivative commonly utilized in the synthesis of peptide linkers, particularly for Antibody-Drug Conjugates (ADCs). Its chemical structure consists of a di-glycine core, protected at the N-terminus by a fluorenylmethyloxycarbonyl (Fmoc) group and activated at the C-terminus with an N-hydroxysuccinimide (OSU) ester. This activation facilitates efficient coupling to primary amines.

Property	Data
Molecular Formula	C ₂₃ H ₂₁ N ₃ O ₇
Molecular Weight	451.43 g/mol
Appearance	White to off-white solid
Storage	Store at 2-8°C in a dry, well-ventilated place. Keep container tightly closed.

Section 2: Hazard Identification and Safety Precautions

Based on data for the analogous compound Fmoc-Gly-OSU, **Fmoc-Gly-Gly-OSU** should be handled with care, assuming similar hazard characteristics.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H411: Toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.

- P501: Dispose of contents/container to an approved waste disposal plant.

Pictograms:

Hazard Class	Category
Acute toxicity, Oral	Category 4
Skin sensitization	Category 1
Chronic aquatic toxicity	Category 2

Section 3: Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear a lab coat and impervious gloves (e.g., nitrile rubber).
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed to prevent moisture contamination.

Section 4: Experimental Protocols

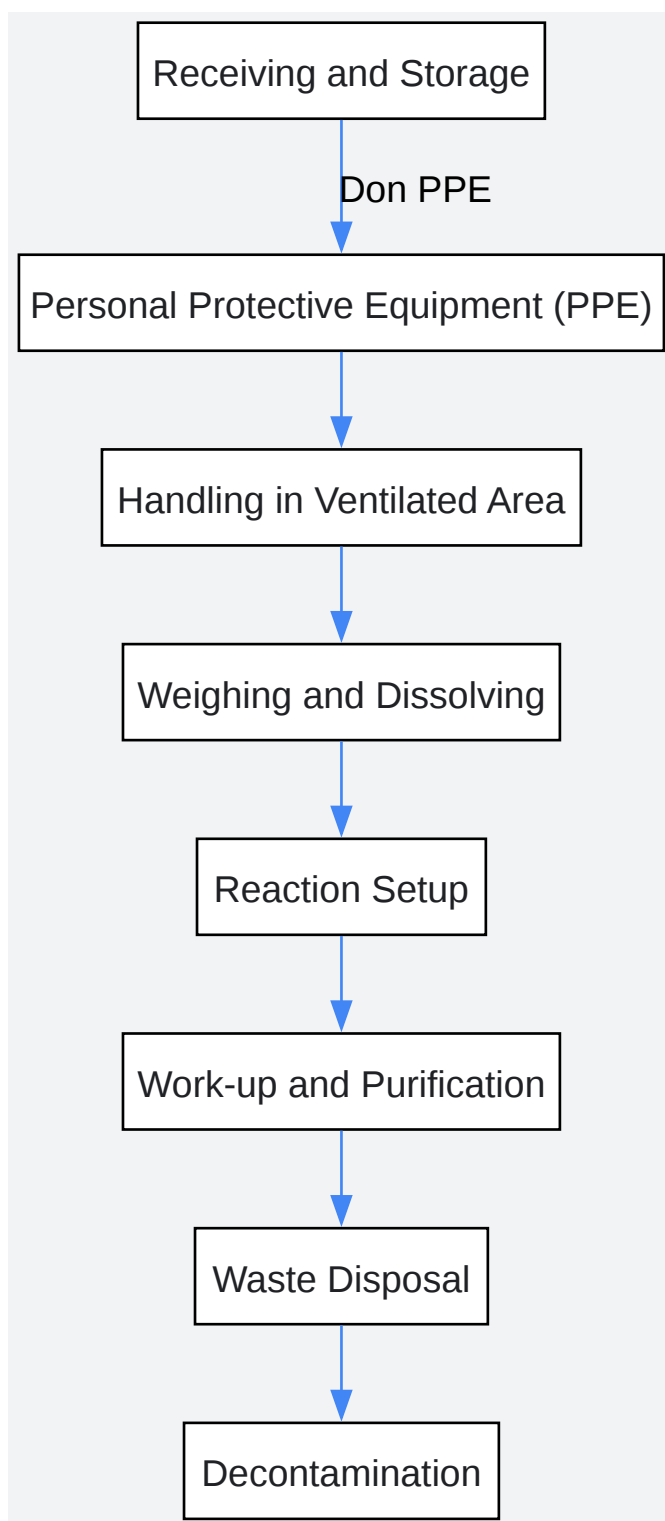
Fmoc-Gly-Gly-OSU is a key reagent in solid-phase peptide synthesis (SPPS) for the introduction of a Gly-Gly linker. The following is a general protocol for its use.

Protocol: Coupling of **Fmoc-Gly-Gly-OSU** to a Resin-Bound Amine

- Resin Swelling: Swell the resin (e.g., Rink Amide resin) in a suitable solvent like dimethylformamide (DMF) for 30-60 minutes.
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin-bound amine by treating it with a 20% solution of piperidine in DMF for 5-10 minutes. Repeat this step.
- Washing: Wash the resin thoroughly with DMF to remove residual piperidine.
- Coupling:
 - Dissolve **Fmoc-Gly-Gly-OSU** (1.5-3 equivalents relative to the resin loading) in DMF.
 - Add a non-nucleophilic base such as diisopropylethylamine (DIPEA) (2-4 equivalents) to the **Fmoc-Gly-Gly-OSU** solution.
 - Add the activated amino acid solution to the deprotected resin.
 - Allow the coupling reaction to proceed for 1-2 hours at room temperature with gentle agitation.
- Monitoring: Monitor the reaction for completion using a qualitative test such as the Kaiser test.
- Washing: Once the reaction is complete, wash the resin with DMF to remove any unreacted reagents.

Section 5: Visualizations

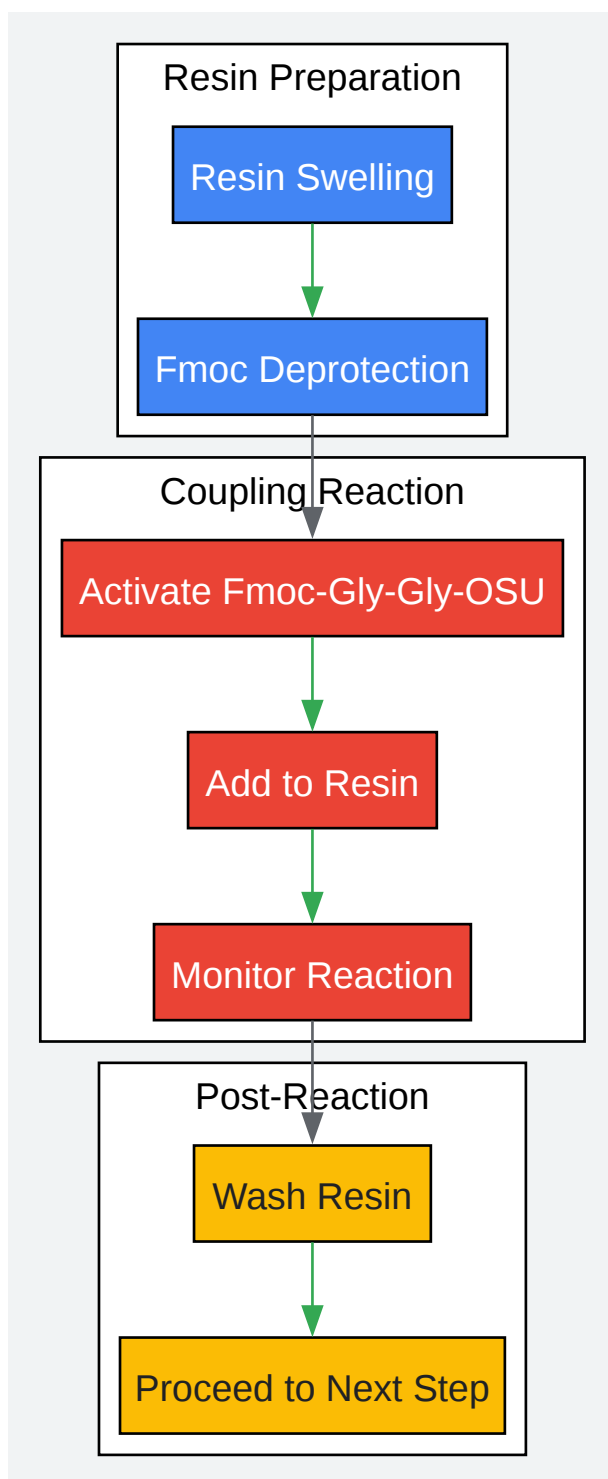
Diagram 1: Safe Handling Workflow for **Fmoc-Gly-Gly-OSU**



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Caption: Workflow for the safe handling of **Fmoc-Gly-Gly-OSU** from receipt to disposal.

Diagram 2: Experimental Workflow for Peptide Coupling



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Caption: Experimental workflow for coupling **Fmoc-Gly-Gly-OSU** in solid-phase peptide synthesis.

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